

Navigating the Safe Disposal of Aplaviroc: A Procedural Guide

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Compound of Interest

Compound Name: *Aplaviroc*

Cat. No.: *B1665140*

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For researchers, scientists, and drug development professionals handling **Aplaviroc**, a CCR5 entry inhibitor previously under investigation for HIV treatment, proper disposal is a critical component of laboratory safety and environmental responsibility. Although the development of **Aplaviroc** was discontinued in 2005 due to concerns of liver toxicity, its use in research settings necessitates clear and safe disposal protocols.^{[1][2]} While specific disposal guidelines for **Aplaviroc** are not readily available, a comprehensive procedure can be established by adhering to general principles of chemical and pharmaceutical waste management.

Core Principles for Aplaviroc Disposal

Given the historical context of **Aplaviroc**'s development and the reasons for its discontinuation, it should be handled as a potentially hazardous chemical. The primary goal is to prevent its release into the environment and to ensure the safety of all personnel. The following procedures are based on established guidelines for the disposal of investigational and hazardous drugs.^{[3][4]}

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE) and Handling:

- Always wear appropriate PPE, including double chemotherapy gloves, a lab coat, and safety goggles, when handling **Aplaviroc**.^[4]

- Conduct all manipulations of the compound, including preparation for disposal, within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Containment:

- Do not mix **Aplaviroc** waste with other laboratory waste streams.[\[4\]](#)
- All materials that have come into direct contact with **Aplaviroc**, including unused product, contaminated labware (e.g., vials, pipette tips, gloves), and cleaning materials, must be segregated as hazardous chemical waste.
- Solid waste should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid waste containing **Aplaviroc** should be collected in a separate, sealed, and appropriately labeled hazardous waste container.

3. Decontamination of Work Surfaces:

- Following any handling of **Aplaviroc**, thoroughly decontaminate all work surfaces. The specific deactivating agent will depend on institutional protocols, but a common approach involves a sequence of cleaning with a suitable solvent followed by a detergent solution.

4. Final Disposal Procedure:

- All collected **Aplaviroc** waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management company.[\[3\]](#)[\[5\]](#)
- Do not dispose of **Aplaviroc** down the drain or in the regular trash.[\[5\]](#)[\[6\]](#)
- Ensure that all waste containers are properly labeled with the contents ("**Aplaviroc** Waste"), the associated hazards, and the date of accumulation.

Quantitative Data Summary

While specific quantitative disposal parameters for **Aplaviroc** are not published, the following table summarizes key chemical and physical properties relevant to its handling and potential environmental impact.

Property	Value	Source
Molar Mass	577.722 g·mol ⁻¹	[1]
CAS Number	461443-59-4	[1]
Solubility	DMSO: 500 mg/mL (814.11 mM; with ultrasonic)	[7]

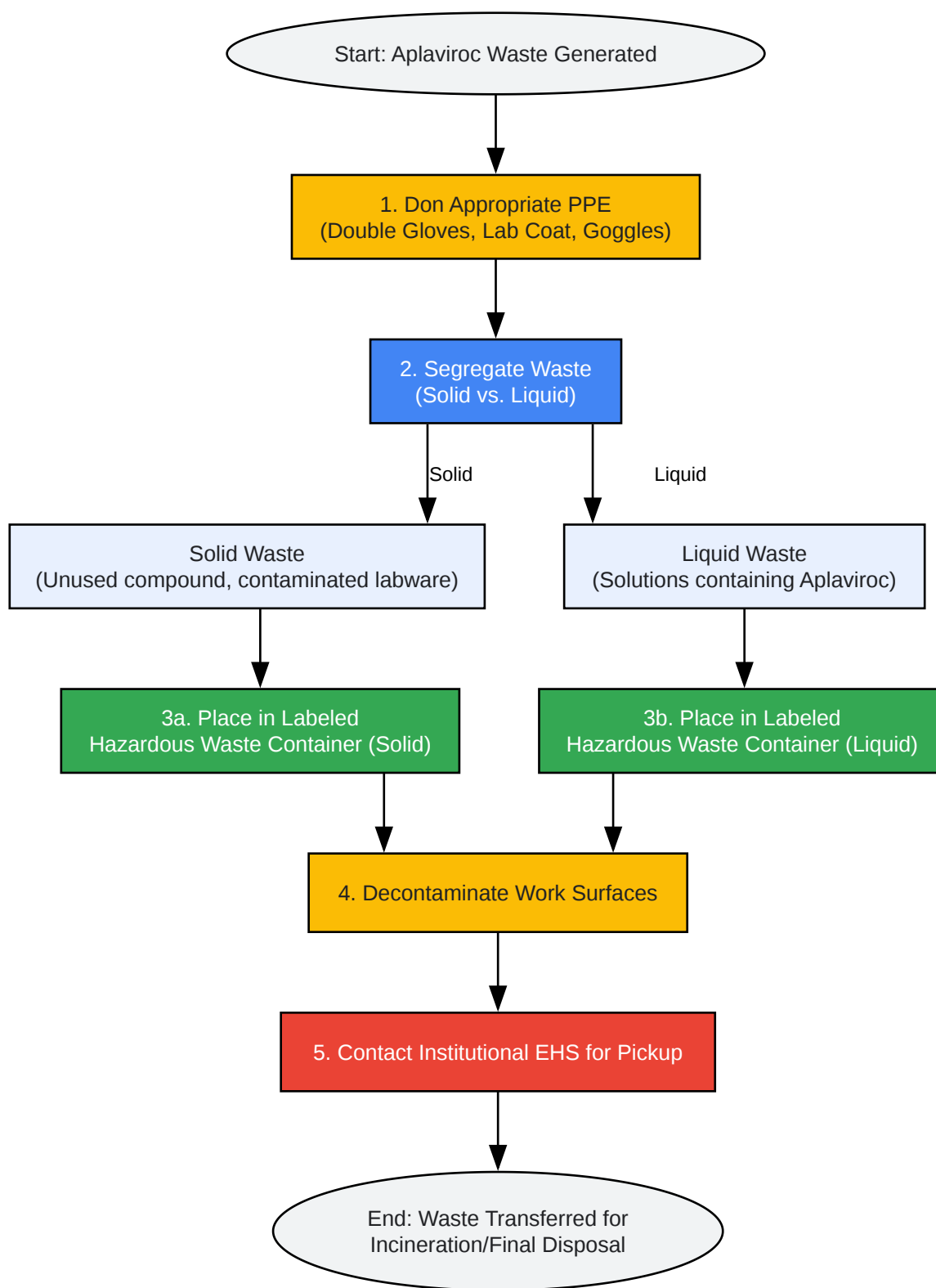
Experimental Protocols

As **Aplaviroc**'s development was terminated, there are no publicly available, standardized experimental protocols for its disposal or inactivation. The recommended procedure is to adhere to the general guidelines for hazardous pharmaceutical waste disposal as outlined above and to consult with your institution's EHS department for specific protocols.

Mandatory Visualizations

Aplaviroc Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Aplaviroc** waste in a laboratory setting.



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Caption: A workflow diagram outlining the key steps for the safe disposal of **Aplaviroc**.

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